

Essential Safety and Operational Guide for Handling CBR-470-2

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and use of **CBR-470-2**, a glycine-substituted analog that functions as an activator of the NRF2 signaling pathway. Adherence to these guidelines is essential to ensure a safe laboratory environment and the integrity of experimental outcomes. **CBR-470-2** is intended for research use only and is not for human or therapeutic consumption.[1][2]

Chemical and Physical Properties

A summary of the key quantitative data for **CBR-470-2** is presented in the table below for easy reference.

Property	Value
CAS Number	2416095-00-4[1][2]
Molecular Formula	C12H13Cl2NO6S2[1][2]
Molecular Weight	402.27 g/mol [1][2]
Purity	99.45%[1]
Solubility	≥ 5 mg/mL in DMSO[1]



Personal Protective Equipment (PPE)

Due to the absence of a publicly available, detailed Safety Data Sheet (SDS), specific PPE recommendations for **CBR-470-2** are not available. Therefore, standard laboratory best practices for handling chemical compounds of unknown toxicity must be strictly followed. This includes, at a minimum:

- Eye Protection: Safety glasses with side shields or chemical splash goggles are mandatory.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile) should be worn. Gloves must be inspected before use and changed immediately if contaminated.
- Body Protection: A standard laboratory coat must be worn and fully fastened.
- Respiratory Protection: Work should be conducted in a well-ventilated area, preferably within a chemical fume hood, to avoid inhalation of any dust or aerosols.

Operational Plan: Handling and Storage

Storage: CBR-470-2 should be stored under the following conditions to maintain its stability:

- In solvent:
 - -80°C for up to 6 months.
 - -20°C for up to 1 month (stored under nitrogen).[1]

Handling:

- Avoid direct contact with skin, eyes, and clothing.
- Avoid inhalation of dust or solution aerosols.
- Prepare solutions in a chemical fume hood.
- Use calibrated equipment for all measurements to ensure accuracy.

Disposal Plan



As a chemical compound, **CBR-470-2** and any contaminated materials (e.g., pipette tips, tubes, gloves) must be disposed of as chemical waste in accordance with local, state, and federal regulations. Do not dispose of this material down the drain or in regular trash. Consult your institution's Environmental Health and Safety (EHS) department for specific disposal protocols.

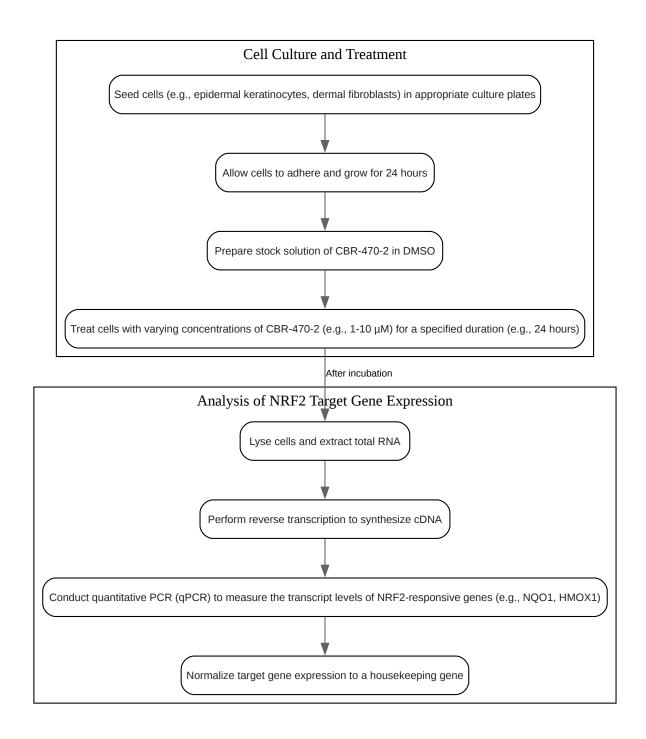
Experimental Protocols

CBR-470-2 activates the NRF2 signaling pathway. Below is a general experimental workflow for studying its effects.

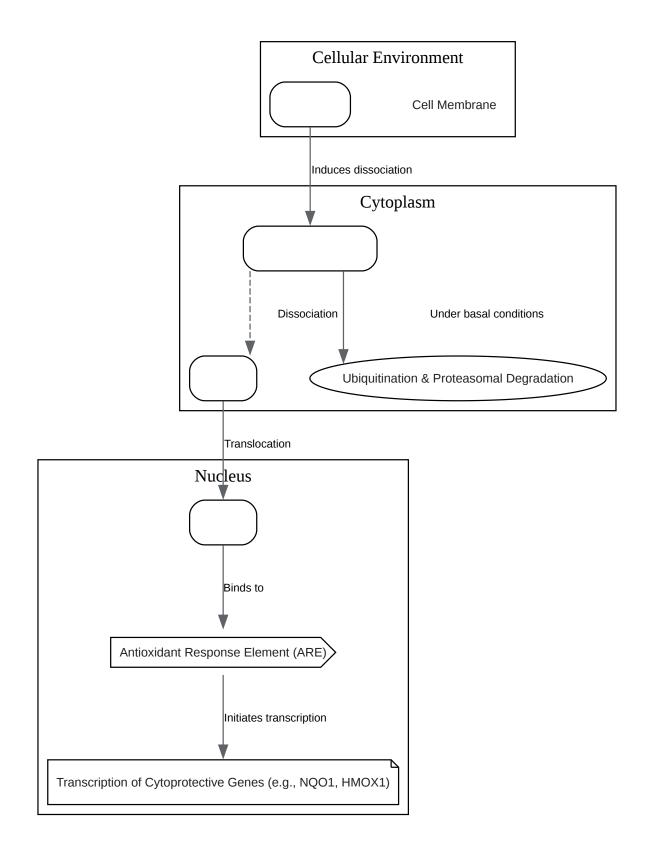
In Vitro NRF2 Activation Assay

This protocol outlines the steps to assess the activation of NRF2 signaling in a cell-based assay.









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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. CBR-470-2 MedChem Express [bioscience.co.uk]
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